

Physicochemical Characteristics of Veratric Acid

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Compound Focus: Veratric Acid

CAS No.: 93-07-2

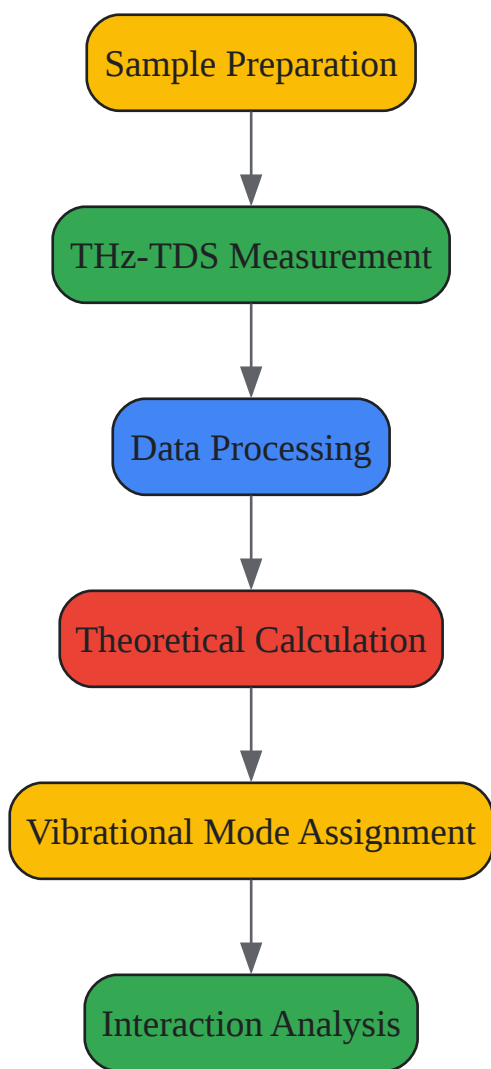
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Property	Value / Description
IUPAC Name	3,4-Dimethoxybenzoic acid [1]
CAS Registry Number	93-07-2 [2]
Molecular Formula	C9H10O4 [2] [1]
Molecular Weight	182.17 g/mol [2] [1]
Melting Point	179-182 °C (lit.) [2]
Boiling Point	275.56°C (estimate) [2]
Appearance	White to pale yellow crystalline powder [3] [2]
Water Solubility	Slightly soluble (0.5g/L) [2]
pKa	4.35 (Predicted) [2]
log P	1.610 [2]

Experimental Analysis via Terahertz Time-Domain Spectroscopy

For researchers requiring deep molecular-level analysis, Terahertz Time-Domain Spectroscopy (THz-TDS) is a powerful technique. The following diagram outlines the workflow for characterizing **veratric acid** using this method.



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*Experimental and computational workflow for **veratric acid** analysis.*

Detailed Experimental Protocol

This protocol is adapted from a study analyzing **veratric acid** and the structurally similar vanillic acid [3].

- Sample Preparation
 - **Material:** Obtain **veratric acid** with high purity (e.g., 99%) [3].
 - **Preparation:** Gently grind the crystalline powder using an agate mortar and pestle to achieve fine particles [3].
 - **Pelletization:** Weigh approximately 200 mg of the ground powder and compress it under 2-3 MPa for 2-3 minutes into a smooth, crack-free pellet about 13 mm in diameter and 1-1.3 mm thick [3].
- Terahertz Time-Domain Spectroscopy (THz-TDS)
 - **Instrumentation:** Use a THz-TDS system equipped with a photoconductive antenna emitter and detector [3].
 - **Measurement:** Acquire time-domain waveforms for both the sample pellet and a reference (empty chamber or pure polyethylene pellet) under a dry air purge to minimize water vapor interference [3].
 - **Spectral Range:** Collect data in the 0.5-3.0 THz frequency range [3].
- Data Processing
 - **Transformation:** Apply a Fast Fourier Transform (FFT) to the recorded time-domain signals to convert them into frequency-domain spectra [3].
 - **Calculation:** Extract the absorption coefficient using the formula: $\text{Absorbance}(\omega) = \lg(|E_{\text{ref}}(\omega)/E_{\text{sam}}(\omega)|^2)$, where $E_{\text{ref}}(\omega)$ is the reference electric field and $E_{\text{sam}}(\omega)$ is the sample electric field [3].

Theoretical Computational Methods

- **Software:** Perform solid-state Density Functional Theory (ss-DFT) calculations using software like CP2K [3].
- **Functional & Basis Set:** Use the PBE functional with Grimme's D3 dispersion correction (PBE-D3) and the 6-311G basis set, which has been shown to be suitable for modeling **veratric acid** [3].
- **Objective:** The calculations generate a theoretical terahertz absorption spectrum. By comparing it with the experimental data, researchers can assign the observed absorption peaks to specific vibrational modes of the crystal lattice [3].

Advanced Analysis of Intermolecular Interactions

Beyond spectral comparison, the combined THz-TDS and ss-DFT approach enables deeper analysis:

- **Visualization:** Use methods like the Interaction Region Indicator (IRI) to visualize and analyze the types, strengths, and locations of weak intermolecular interactions (e.g., hydrogen bonds, van der Waals forces) within the crystal structure [3].
- **Chemical Substitution:** This methodology is particularly effective for analyzing subtle differences between similar compounds. For example, the only structural difference between **veratric acid** and vanillic acid is the substitution of a methoxy group (-OCH₃) in **veratric acid** for a hydroxyl group (-OH) in vanillic acid, which leads to their distinct terahertz "fingerprint" spectra [3].

Key Takeaways for Researchers

- **Fingerprint Identification:** The distinct absorption peaks in the 0.5-3.0 THz range serve as a fingerprint for identifying and characterizing **veratric acid** in solid-state applications [3].
- **Technique Synergy:** The combination of experimental THz-TDS and theoretical ss-DFT calculations is a robust method for molecular-level analysis, providing insights into crystal structure and intermolecular interactions that are crucial for drug design and formulation [3].
- **Purity is Critical:** The experimental results are highly dependent on the purity and crystalline form of the sample, so using high-purity materials and standardized preparation protocols is essential [3].

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References

1. Veratric acid [en.wikipedia.org]
2. Veratric Acid | 93-07-2 [chemicalbook.com]
3. Assignment of terahertz spectral vibrational modes and ... [sciencedirect.com]

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